

# Personal protective equipment for handling Tetrabutylammonium hydroxide 30-hydrate

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## Compound of Interest

Compound Name: *Tetrabutylammonium hydroxide*  
*30-hydrate*

Cat. No.: *B180798*

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## Essential Safety and Handling Guide for Tetrabutylammonium Hydroxide 30-Hydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for

**Tetrabutylammonium hydroxide 30-hydrate** (CAS No. 147741-30-8). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Immediate Safety Information

**Tetrabutylammonium hydroxide 30-hydrate** is a corrosive solid that can cause severe skin burns and serious eye damage.[1][2][3][4] Inhalation of dust or mist may cause respiratory irritation.[2] Prompt action is critical in the event of exposure.

First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes.[1][2] Call a physician immediately.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. [3] Immediately call an ophthalmologist.
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1][3] If not breathing, give artificial respiration.[3] Call a physician.
Ingestion	Rinse mouth with water.[1][3] Do NOT induce vomiting.[1][3] Call a physician immediately.[1]

## Operational Plan: Handling and Storage

Proper handling and storage are crucial to prevent exposure and maintain the chemical's integrity.

### Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.[2][3]
- Ensure eyewash stations and safety showers are close to the workstation.[2]

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Tetrabutylammonium hydroxide 30-hydrate**:

PPE Category	Specification
Hand Protection	Wear impervious, chemically resistant gloves (e.g., nitrile, neoprene).[5] Inspect gloves before use.
Eye/Face Protection	Wear tight-sealing safety goggles and a face shield.[2][6]
Skin and Body Protection	Wear a chemical-resistant apron or lab coat and appropriate protective clothing to prevent skin exposure.[1][5]
Respiratory Protection	If dust or aerosols are generated, use a NIOSH/MSHA-approved respirator.[5]

## Handling Procedures

- Read and understand the Safety Data Sheet (SDS) before use.
- Avoid contact with skin, eyes, and clothing.[2][3]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly after handling.[1][2][3]
- Do not eat, drink, or smoke in the handling area.[1]

## Storage

- Store in a cool, dry, and well-ventilated place.[2][3]
- Keep containers tightly closed.[2][3]
- Store locked up in a designated corrosives area.[2][3]
- Store under an inert atmosphere as the material is hygroscopic.[2]

## Disposal Plan

**Tetrabutylammonium hydroxide 30-hydrate** and its container must be disposed of as hazardous waste.

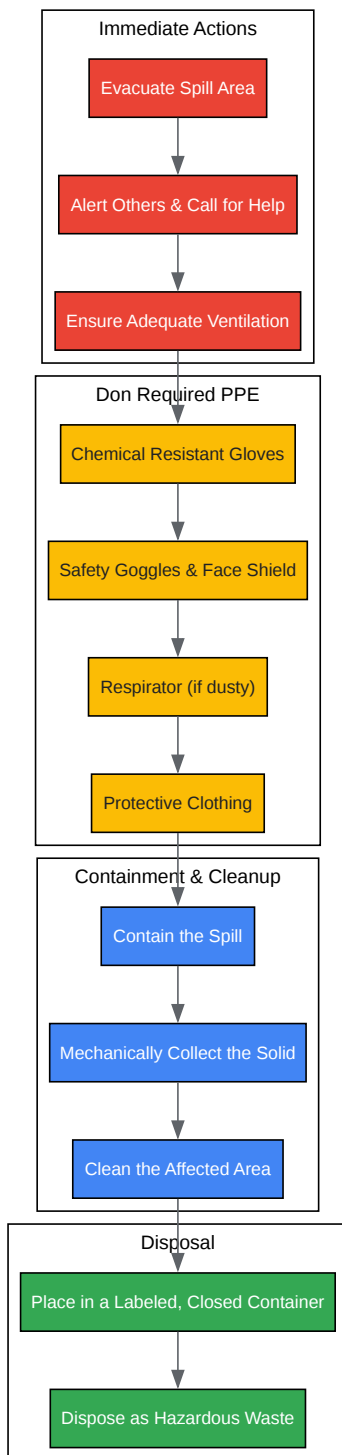
#### Waste Disposal Procedures

- Collection: Collect waste material in a suitable, closed, and properly labeled container.
- Disposal: Dispose of contents and container to an approved waste disposal plant.<sup>[2]</sup> Do not allow the product to enter drains.<sup>[3]</sup>
- Contaminated Packaging: Handle contaminated packaging in the same way as the substance itself.

## Emergency Spill Response

In the event of a spill, follow these steps to ensure safety and proper cleanup.

## Workflow for Tetrabutylammonium Hydroxide Spill

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Caption: Logical workflow for responding to a spill of **Tetrabutylammonium hydroxide 30-hydrate**.

#### Spill Cleanup Protocol

- Evacuate and Secure: Immediately evacuate personnel from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.[1]
- Personal Protection: Before re-entering the area, don the appropriate PPE as outlined in the table above.
- Containment: Prevent further leakage or spillage if it is safe to do so.[3] Cover drains to prevent entry into the sewer system.
- Cleanup: Mechanically recover the product.[1] Sweep up the solid material and place it into a suitable container for disposal.[3] Avoid generating dust.[3]
- Decontamination: Clean the affected area thoroughly.
- Disposal: Dispose of the collected waste and contaminated materials as hazardous waste according to local, regional, and national regulations.[1]

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